

Difluoromethanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Difluoromethanol*

Cat. No.: *B8680546*

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Disclaimer: There is currently a lack of a comprehensive, publicly available Safety Data Sheet (SDS) for **difluoromethanol** (CAS 1426-06-8). Therefore, this guide has been compiled based on the known properties of analogous compounds, including methanol and other fluorinated alcohols, as well as general safety principles for handling volatile, flammable, and potentially toxic chemicals. Researchers, scientists, and drug development professionals must exercise extreme caution and perform a thorough risk assessment before handling this substance. The information presented herein should be considered a starting point for developing robust internal safety protocols.

Chemical and Physical Properties

Difluoromethanol is a fluorinated organic compound. The introduction of fluorine atoms can significantly alter the physical, chemical, and biological properties of a molecule compared to its non-fluorinated counterpart. Below is a comparison of some of the known or computed properties of **difluoromethanol** with its parent compound, methanol, and the more extensively fluorinated trifluoromethanol.

Property	Difluoromethanol (CH ₂ F ₂ O)	Methanol (CH ₄ O)	Trifluoromethanol (CF ₃ OH)
CAS Number	1426-06-8	67-56-1	1493-11-4
Molecular Weight	68.02 g/mol	32.04 g/mol	86.01 g/mol
Appearance	Presumed to be a colorless, volatile liquid[1]	Colorless liquid	Colorless gas, unstable at room temperature[2]
Boiling Point	Data not available	64.7 °C	Approx. -20 °C (calculated)[2]
Flash Point	Data not available (presumed flammable)	11 °C	18.9 °C[2]
Stability	Likely unstable, especially at higher temperatures[3]	Stable under normal conditions	Unstable, decomposes to carbonyl fluoride and hydrogen fluoride[2]

Hazard Identification and GHS Classification (Presumed)

A formal GHS classification for **difluoromethanol** is not readily available. Based on its structure as a volatile, low-molecular-weight alcohol and the properties of similar compounds, the following GHS classification can be presumed. Users must conduct their own risk assessment to determine the appropriate classification for their specific use conditions.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Flame	Danger	H225: Highly flammable liquid and vapor
Acute Toxicity (Oral)	Category 3	Skull and Crossbones	Danger	H301: Toxic if swallowed
Acute Toxicity (Dermal)	Category 3	Skull and Crossbones	Danger	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)	Category 3	Skull and Crossbones	Danger	H331: Toxic if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 1	Health Hazard	Danger	H370: Causes damage to organs (optic nerve, central nervous system)

Toxicology and Potential Health Hazards

The toxicological properties of **difluoromethanol** have not been thoroughly investigated. However, potential health hazards can be inferred from its structural relationship to methanol and general knowledge of fluorinated compounds.

Exposure Route	Potential Health Effects
Inhalation	May cause irritation of the respiratory tract.[1] High concentrations could lead to central nervous system depression, headache, dizziness, and nausea. Due to its volatility, inhalation is a primary route of exposure.
Skin Contact	May cause skin irritation. Absorption through the skin could lead to systemic toxicity, similar to methanol. Prolonged or repeated contact may defat the skin, leading to dermatitis.
Eye Contact	May cause serious eye irritation. Vapors can also be irritating to the eyes.
Ingestion	Presumed to be toxic. Ingestion may lead to symptoms similar to methanol poisoning, including nausea, vomiting, abdominal pain, headache, dizziness, and in severe cases, metabolic acidosis, blindness, and death.
Chronic Exposure	The effects of chronic exposure are unknown. Based on methanol, repeated exposure could lead to damage to the central nervous system and optic nerve.

Reactivity and Stability

Primary and secondary perfluoroalcohols are often unstable.[4] It is highly probable that **difluoromethanol** shares this characteristic.

- Thermal Decomposition: **Difluoromethanol** is likely to be thermally unstable, potentially decomposing to form highly toxic and corrosive substances such as hydrogen fluoride (HF) and carbonyl fluoride.[2][3] This decomposition may be favored at elevated temperatures.
- Incompatibilities: As a flammable liquid, **difluoromethanol** should be kept away from strong oxidizing agents, sources of ignition, and excessive heat. It may also be incompatible with strong acids and bases.

- Hazardous Polymerization: Hazardous polymerization is not expected to occur.

Personal Protective Equipment (PPE)

Given the potential hazards, a stringent PPE policy is mandatory when handling **difluoromethanol**.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical splash goggles and a face shield.[5][6]
Skin Protection	A flame-resistant lab coat, fully buttoned, with sleeves that cover the wrists.[5][7] Consider a chemically resistant apron for larger quantities.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[7] Consult the glove manufacturer's resistance guide for specific breakthrough times. Double gloving is recommended.
Respiratory Protection	All handling of difluoromethanol should be conducted in a certified chemical fume hood.[5][7] If there is a potential for exposure above established limits, a NIOSH-approved respirator with appropriate cartridges should be used in accordance with a respiratory protection program.

Safe Handling and Storage

- Ventilation: All work with **difluoromethanol** must be performed in a well-ventilated area, preferably within a chemical fume hood with a tested and certified face velocity.[5][7]
- Ignition Sources: Eliminate all potential ignition sources from the work area, including open flames, hot plates, and non-intrinsically safe electrical equipment.[7]
- Grounding: When transferring larger quantities, ensure that containers are properly bonded and grounded to prevent static discharge.[7]

- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area designated for flammable liquids.^[5] The storage area should be away from incompatible materials. If refrigeration is required, use only a refrigerator or freezer specifically designed for the storage of flammable materials.^[6]

Emergency Procedures

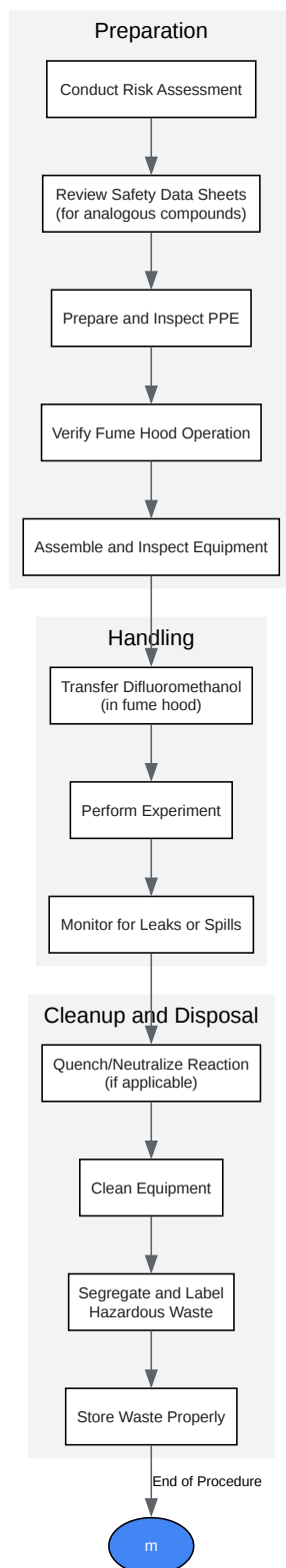
Situation	Procedure
Spill	Evacuate the area immediately. Remove all ignition sources. If the spill is small and you are trained to do so, contain the spill with an inert absorbent material (e.g., vermiculite, sand). Place the absorbed material into a sealed container for hazardous waste disposal. For larger spills, contact your institution's emergency response team.
Fire	Use a dry chemical, carbon dioxide, or alcohol-resistant foam fire extinguisher. Do not use water, as it may be ineffective and could spread the flammable liquid. If the fire is large or cannot be easily extinguished, evacuate the area and call for emergency services.
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. [1] Due to the potential for decomposition to hydrogen fluoride, it is prudent to then apply a 2.5% calcium gluconate gel to the affected area. [1] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. [1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and able to swallow, have them rinse their mouth with water and drink one or two

glasses of water to dilute the chemical. Seek immediate medical attention.

Experimental Workflow and Toxicological Pathway Diagrams

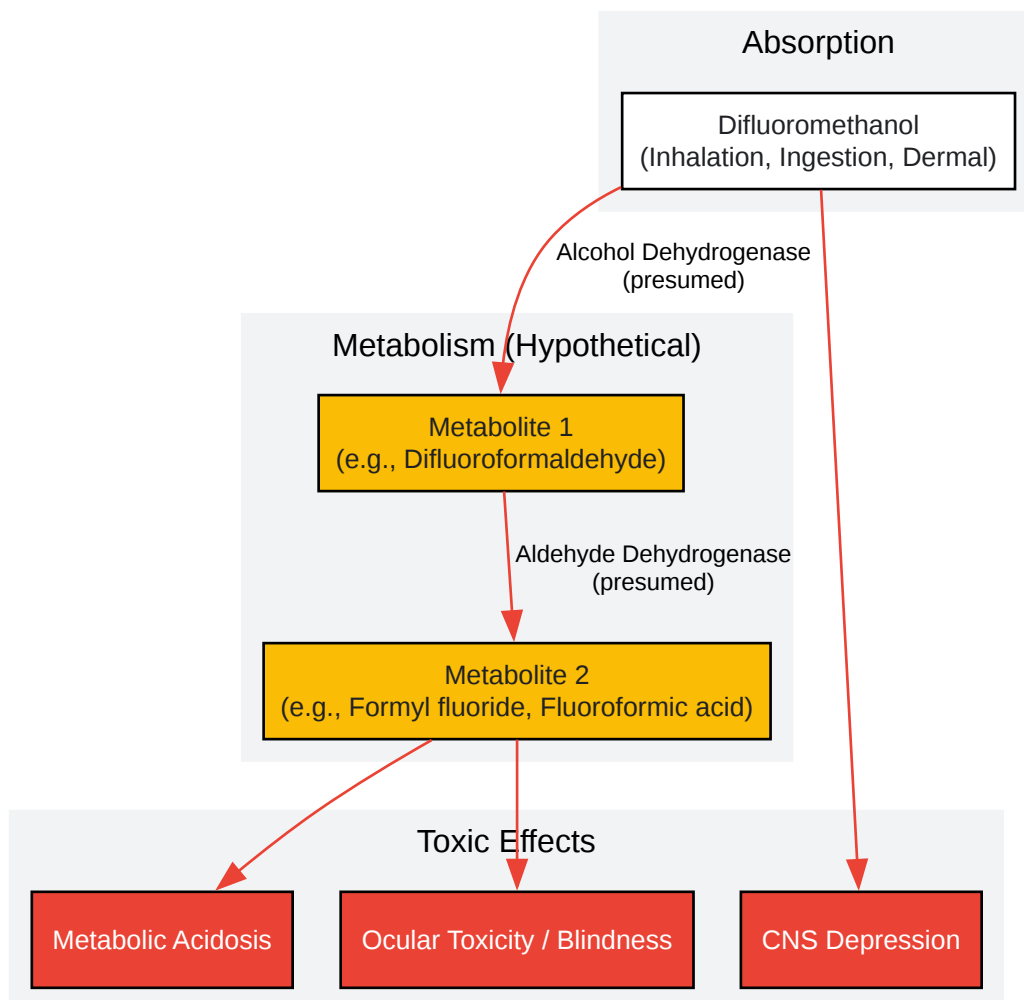
The following diagrams are provided as conceptual guides. The experimental workflow is a general procedure for handling hazardous volatile liquids, and the toxicological pathway is for methanol, a related compound, as the specific pathway for **difluoromethanol** is not known.

General Experimental Workflow for Handling Difluoromethanol

[Click to download full resolution via product page](#)Caption: General experimental workflow for handling **difluoromethanol**.

Potential Toxicological Pathway (Analogous to Methanol)

DISCLAIMER: Pathway for difluoromethanol is unknown.

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Caption: Potential toxicological pathway (analogous to methanol).

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